

Technical Support Center: Investigating Potential Off-Target Effects of ST-168 Compounds

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Compound of Interest

Compound Name: ST-168

Cat. No.: B1193632

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Disclaimer: The designation "**ST-168**" is associated with multiple investigational compounds. To ensure the accuracy of your research and safety of your experiments, it is critical to identify the specific molecule you are working with. This guide addresses known information for two such compounds: TQS-168 and LP-168 (Rocbrutinib).

Section 1: TQS-168 (PGC-1 α Inducer)

This section provides information on TQS-168, a small-molecule inducer of peroxisome proliferator-activated receptor gamma coactivator 1-alpha (PGC-1 α) gene expression, which is under development for neurodegenerative diseases like amyotrophic lateral sclerosis (ALS).^[1]
^[2]

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for TQS-168?

A1: TQS-168 is a first-in-class, orally bioavailable, and brain-penetrant small molecule that increases the gene expression of PGC-1 α .^[2] PGC-1 α is a key transcriptional coactivator that

regulates genes involved in cellular energy metabolism and mitochondrial biogenesis.[2]

Q2: What are the known off-target effects of TQS-168?

A2: Based on a first-in-human, randomized, placebo-controlled study in healthy male volunteers, TQS-168 was found to be safe and generally well-tolerated after single and multiple oral doses.[1][2] The study was designed to assess safety, tolerability, and pharmacokinetics, and did not report any significant off-target effects within the tested dose ranges.[1]

Q3: Has TQS-168 been observed to induce PGC-1 α expression in humans?

A3: Yes, in the first-in-human study, multiple doses of TQS-168 appeared to induce the expression of PGC-1 α mRNA in peripheral blood mononuclear cells (PBMCs), which is consistent with its mechanism of action observed in preclinical models.[2]

Q4: Are there any known adverse events associated with TQS-168 from clinical trials?

A4: The Phase 1 study in healthy volunteers concluded that TQS-168 was "safe and generally well tolerated".[1][2] Specific adverse event data from this study is not detailed in the provided search results. Further studies in patient populations would be required to fully characterize the safety profile.

Data from Clinical Studies

The following table summarizes the pharmacokinetic parameters of TQS-168 from the single-ascending-dose (SAD) and multiple-ascending-dose (MAD) study in healthy volunteers.

Parameter	Single Ascending Dose (SAD)	Multiple Ascending Dose (MAD)	Formulation	Food Effect
Tmax (Median)	0.5 - 4.0 hours	Not specified	Crystalline Methylcellulose (MC), Spray-Dried Dispersion (SDD), Hot-Melt Extrusion (HME)	Tmax delayed with high-fat meal
T1/2 (Geometric Mean)	3.2 - 10.5 hours	4.1 - 7.3 hours	Independent of formulation	Independent of food
Exposure (Cmax & AUC)	Supra-proportional at higher doses	Not specified	SDD showed 4x higher exposure than MC	Cmax blunted by food, minimal impact on AUC

Data sourced from a first-in-human study of oral TQS-168 in healthy volunteers.[\[1\]](#)

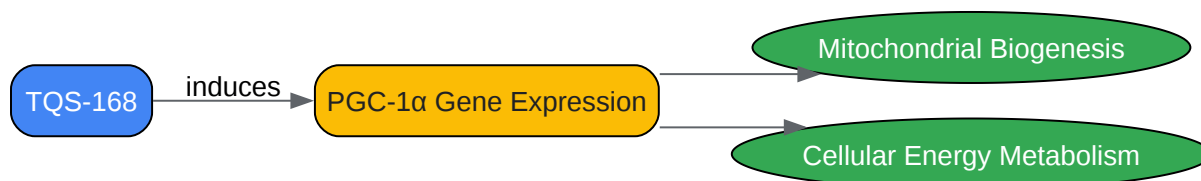
Experimental Protocols

Protocol: Quantification of PGC-1 α mRNA Expression in PBMCs

- **Sample Collection:** Collect whole blood from subjects at baseline and post-dosing time points into EDTA-containing tubes.
- **PBMC Isolation:** Isolate PBMCs using Ficoll-Paque density gradient centrifugation according to the manufacturer's protocol.
- **RNA Extraction:** Extract total RNA from isolated PBMCs using a suitable commercial kit (e.g., RNeasy Mini Kit, Qiagen).
- **cDNA Synthesis:** Synthesize complementary DNA (cDNA) from the extracted RNA using a reverse transcription kit.
- **Quantitative PCR (qPCR):** Perform qPCR using primers and probes specific for the PGC-1 α gene and a suitable housekeeping gene (e.g., GAPDH) for normalization.

- Data Analysis: Calculate the relative expression of PGC-1 α mRNA using the delta-delta Ct method.

Signaling Pathway Visualization



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Caption: TQS-168 induces PGC-1 α gene expression, a key regulator of mitochondrial biogenesis.

Section 2: LP-168 (Rocbrutinib - BTK Inhibitor)

This section provides information on LP-168, also known as Rocbrutinib, a novel fourth-generation covalent and non-covalent inhibitor of Bruton's tyrosine kinase (BTK).[3] It is noted for its high selectivity.[3]

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action for LP-168 (Rocbrutinib)?

A1: Rocbrutinib is a highly selective inhibitor of BTK.[3] It can bind irreversibly (covalently) to wild-type BTK and reversibly (non-covalently) to BTK with certain mutations (e.g., C481S) that confer resistance to other BTK inhibitors.[3]

Q2: What are the reported off-target effects of LP-168 (Rocbrutinib)?

A2: Rocbrutinib is described as an "extremely selective inhibitor" with "very few off-target effects".[3] A Phase I trial in patients with Chronic Lymphocytic Leukemia (CLL) reported very low rates of common off-target toxicities associated with other BTK inhibitors.[3]

Q3: How does the safety profile of Rocbrutinib compare to other BTK inhibitors?

A3: The Phase I trial data suggests a favorable safety profile. Notably, there was no evidence of atrial fibrillation, a known off-target effect of some other BTK inhibitors. Rates of neutropenia and bruising were also reported to be low.^[3]

Data from Clinical Studies

The following table summarizes key safety findings for Rocbrutinib from a Phase I trial in patients with relapsed/refractory CLL.

Adverse Event	Reported Rate in Phase I Trial
Atrial Fibrillation	No evidence reported
Neutropenia	Very low rates
Bruising	Fairly low rates

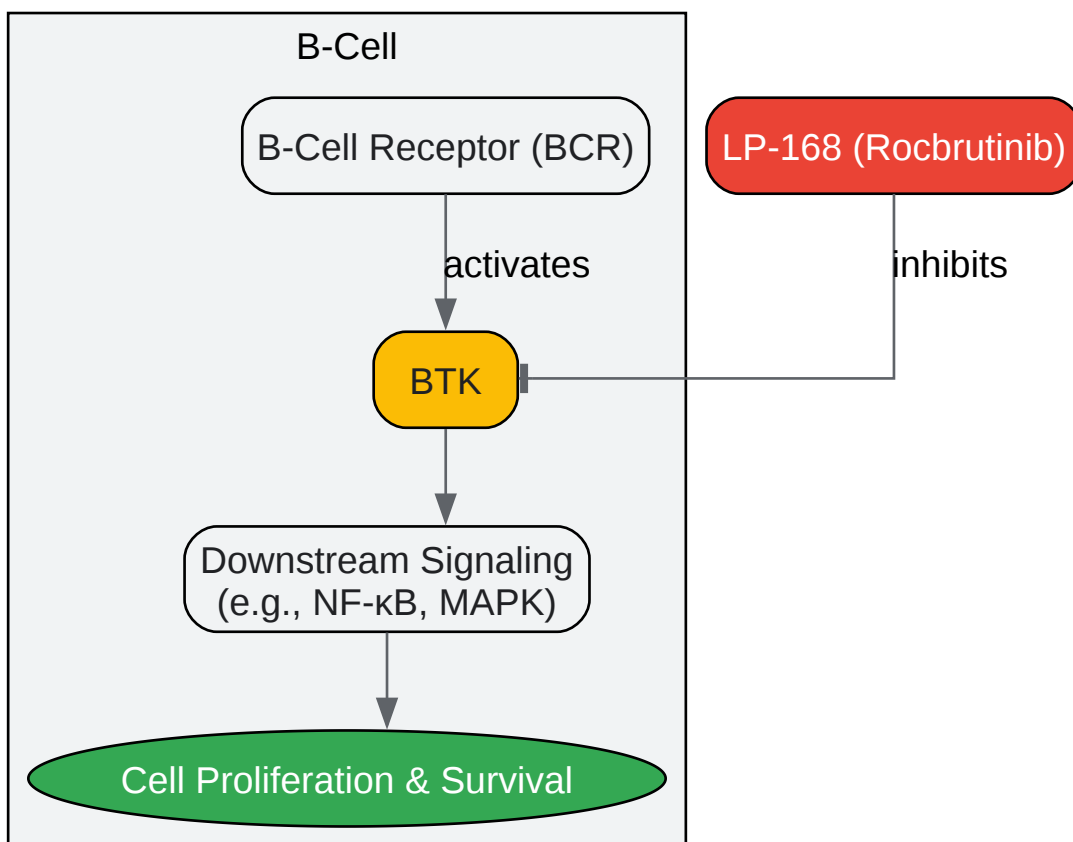
Data sourced from an update on the Phase I trial of rocbrutinib (LP-168).^[3]

Troubleshooting Potential Off-Target Effects in Your Experiments

If you suspect off-target effects in your cellular or animal models when using a BTK inhibitor like Rocbrutinib, consider the following troubleshooting steps:

- **Dose-Response Curve:** Perform a dose-response experiment to determine if the observed effect is dose-dependent. Off-target effects may only appear at higher concentrations.
- **Use of Control Inhibitors:** Compare the effects of Rocbrutinib with other BTK inhibitors that have different selectivity profiles. This can help differentiate on-target from off-target effects.
- **Rescue Experiments:** If possible, perform a rescue experiment by overexpressing a downstream effector of the suspected off-target kinase to see if the phenotype is reversed.
- **Kinome Profiling:** For in-depth analysis, consider performing in vitro kinase profiling assays to screen Rocbrutinib against a panel of kinases to empirically determine its selectivity.

Signaling Pathway Visualization



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Caption: LP-168 (Rocbrutinib) inhibits BTK, blocking downstream signaling for B-cell survival.

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References

- 1. A randomized, placebo-controlled first-in-human study of oral TQS-168 in healthy volunteers: Assessment of safety, tolerability, pharmacokinetics, pharmacodynamics, and food effect - PubMed [pubmed.ncbi.nlm.nih.gov]
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